

Troubleshooting common issues with the Panerai P.9010 calibre's date function

Author: BenchChem Technical Support Team. Date: December 2025



Panerai P.9010 Calibre: Date Function Technical Support

This guide provides troubleshooting steps and answers to frequently asked questions regarding the date function of the Panerai P.9010 calibre.

Frequently Asked Questions (FAQs)

Q1: How do I correctly set the date on my watch with a P.9010 calibre?

The Panerai P.9010 calibre does not have a traditional quick-set date function where the date can be changed independently. Instead, the date is changed by adjusting the hour hand.[1][2]

Correct Procedure:

- Open the Crown Guard: Lift the lever to release the winding crown.
- Pull the Crown to Position 1: Pull the crown out to the first click. In this position, you can
 adjust the hour hand independently in one-hour increments, forwards or backward, without
 stopping the watch or moving the minute hand.[3][4][5]
- Advance the Hour Hand: Turn the crown to move the hour hand. To change the date, you must move the hour hand past midnight.[3][5] Two full rotations of the hour hand (24 hours) will advance the date by one day.

Troubleshooting & Optimization





- Set the Correct Time: Once the correct date is set, you can continue to adjust the hour hand to the correct local time, being mindful of AM/PM.[3]
- Secure the Crown: Push the crown back into its original position (position 0) and close the crown guard lever to ensure water resistance.[3]

This method is particularly useful for changing time zones, as the hour hand can be adjusted quickly without affecting the minutes and seconds.[4][6]

Q2: My watch's date is changing at noon instead of midnight. How can I fix this?

This indicates that the watch is 12 hours out of sync. The movement does not distinguish between AM and PM except through the position of the hands. To correct this, pull the crown to position 1 and advance the hour hand by 12 hours. This will align the date change with midnight.

Q3: I'm turning the crown, but only the hour hand is moving. The date isn't changing. What's wrong?

This is the normal operation for the P.9010 calibre.[5] There is no malfunction. To change the date, you must continue to rotate the hour hand past the 12 o'clock position twice (a full 24-hour cycle) to advance the date by one day.[3][5]

Q4: Is it safe to change the date at any time on the P.9010 movement?

While many mechanical watches have a "danger zone" (typically between 9 PM and 3 AM) where changing the date can damage the movement, the P.9010's mechanism of changing the date via the hour hand is generally considered safer.[7] However, it is always best practice to avoid making rapid date adjustments around midnight if possible. The gradual date change process on some Panerai movements can take about 3 hours to complete, from approximately 10 p.m. to 1 a.m.[5]

Q5: The date on my watch seems to be misaligned or stuck between numbers. What should I do?

If the date is not centered in the window or appears stuck, first try advancing the date by a full day by rotating the hour hand through a 24-hour cycle to see if it realigns. If the issue persists,



this could indicate a problem with the date wheel mechanism. In this case, the watch should be examined by an authorized Panerai service center.

Q6: Does the P.9010 calibre have a "hacking seconds" feature?

The "hacking seconds" feature, which stops the second hand when the crown is pulled out for precise time setting, has a complex history with the P.9010.

- Original P.9010: Yes, this calibre was originally designed with a hacking seconds function.[4]
 [6]
- Post-2020 "Evolution" P.9010: In late 2020, Panerai began updating the P.9010 movement and removed the hacking seconds feature from many new models.[6][8][9][10]

Therefore, whether your watch has this feature depends on its production date. Watches produced before mid-2020 are likely to have hacking seconds, while those produced after may not.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Reddit The heart of the internet [reddit.com]
- 2. Why the movement change in the new Panerai 42mm Submersibles??????? |
 WatchUSeek Watch Forums [watchuseek.com]
- 3. youtube.com [youtube.com]
- 4. Panerai caliber P.9010/GMT » WatchBase [watchbase.com]
- 5. Panerai Date Change Christopher Ward Forum [christopherwardforum.com]
- 6. perezcope.com [perezcope.com]
- 7. Panerai broken, help please! Page 1 Watches PistonHeads UK [pistonheads.com]
- 8. watchlords.com [watchlords.com]



- 9. thetruthaboutwatches.com [thetruthaboutwatches.com]
- 10. running/unannounced change to the P9010 movement?? | WatchUSeek Watch Forums [watchuseek.com]
- To cite this document: BenchChem. [Troubleshooting common issues with the Panerai P.9010 calibre's date function]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678360#troubleshooting-common-issues-with-the-panerai-p-9010-calibre-s-date-function]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com